

Commercial Suppliers of Diphenylmethanol-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diphenylmethanol-d5

Cat. No.: B121720

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of commercial suppliers of **Diphenylmethanol-d5** (also known as Benzhydrol-d5), a deuterated analog of diphenylmethanol. This document summarizes key technical data for easy comparison, outlines a representative experimental protocol for its application as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and provides visualizations of the experimental workflow.

Diphenylmethanol-d5 is a valuable tool in analytical chemistry, primarily utilized as an internal standard for the quantification of analytes with structural similarities, such as modafinil and its metabolites. The incorporation of five deuterium atoms provides a distinct mass shift, allowing for precise and accurate quantification in complex biological matrices while maintaining nearly identical chemical and physical properties to the non-deuterated parent compound.

Commercial Suppliers and Technical Data

Several reputable suppliers offer **Diphenylmethanol-d5** for research purposes. The following tables summarize the available products and their key technical specifications.

Table 1: Commercial Suppliers of **Diphenylmethanol-d5**

Supplier	Product Name(s)	Catalog Number Example
Santa Cruz Biotechnology, Inc.	Benzhydrol-d5	sc-210873
LGC Standards	Diphenyl-d5-methyl Alcohol (phenyl-d5), Benzhydrol-d5	TRC-D477225
MedChemExpress	Diphenylmethanol-d5	HY-W004059S
Toronto Research Chemicals	Diphenylmethanol-d5	D477225
Sigma-Aldrich	Diphenylmethanol-d5	Inquire

Table 2: Technical and Physical Data of **Diphenylmethanol-d5**

Property	Value	Source
CAS Number	95450-78-5	Santa Cruz Biotechnology[1]
Molecular Formula	C ₁₃ H ₇ D ₅ O	Santa Cruz Biotechnology[1]
Molecular Weight	189.26 g/mol	Santa Cruz Biotechnology[1]
Appearance	White to Off-White Solid	LGC Standards
Purity	>95% (Typically ≥98%)	LGC Standards
Isotopic Purity	≥99% atom % D	LGC Standards
Solubility	Soluble in Methanol, Acetonitrile, Chloroform	LGC Standards

Application in Research: A Representative Experimental Protocol

While specific application notes for **Diphenylmethanol-d5** are not always publicly available from suppliers, its primary use is as an internal standard in LC-MS/MS for quantitative bioanalysis. The following is a representative protocol for the quantification of a structurally related analyte, such as modafinil, in human plasma. This protocol is based on established methodologies for similar analyses.

Objective: To determine the concentration of an analyte in human plasma using LC-MS/MS with **Diphenylmethanol-d5** as an internal standard.

Materials:

- Human plasma samples
- Analyte standard
- **Diphenylmethanol-d5** (Internal Standard - IS)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges
- LC-MS/MS system with an electrospray ionization (ESI) source

Procedure:

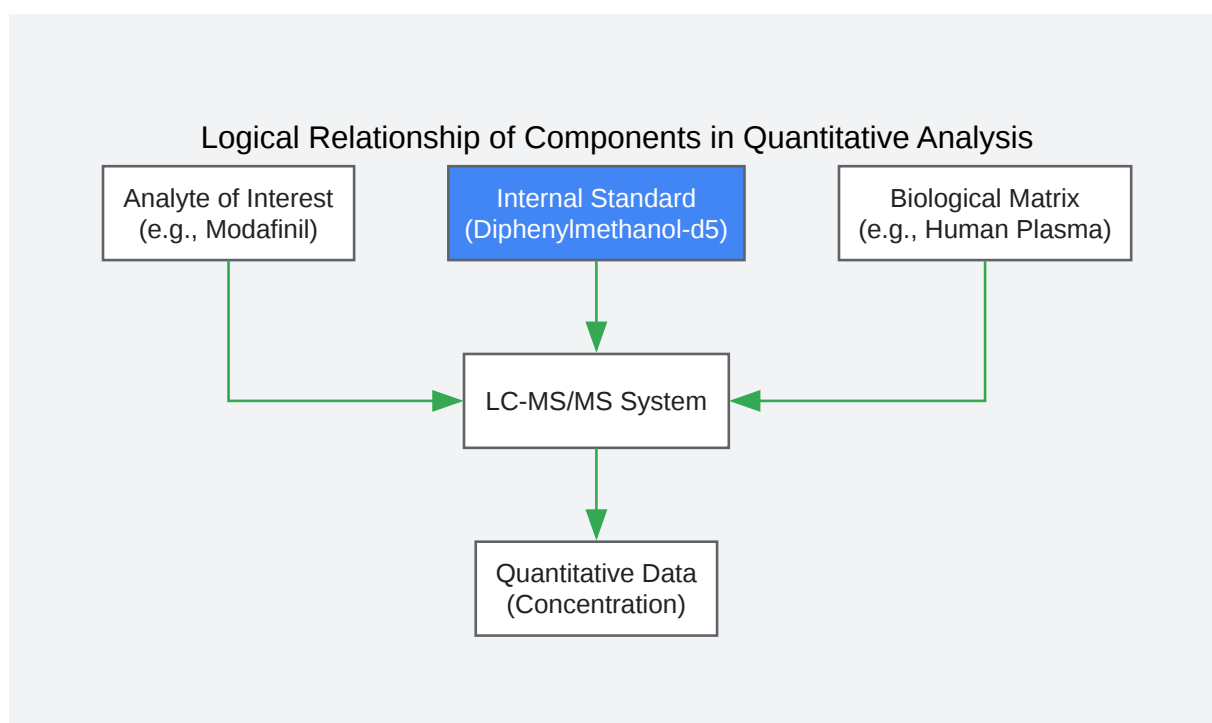
- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of the analyte in methanol.
 - Prepare a 1 mg/mL stock solution of **Diphenylmethanol-d5** (IS) in methanol.
- Preparation of Calibration Standards and Quality Control (QC) Samples:
 - Prepare a series of calibration standards by spiking known concentrations of the analyte stock solution into blank human plasma.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Solid-Phase Extraction):

- To 100 μ L of plasma sample (calibration standard, QC, or unknown), add 10 μ L of the **Diphenylmethanol-d5** working solution (e.g., 100 ng/mL).
- Vortex mix for 30 seconds.
- Condition the SPE cartridge with methanol followed by water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water).
- Elute the analyte and IS with a strong organic solvent (e.g., acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient elution to separate the analyte and IS.
 - Flow rate: 0.3 mL/min.
 - Injection volume: 5 μ L.
 - Tandem Mass Spectrometry:
 - Ionization mode: Electrospray ionization (ESI), positive mode.
 - Monitor the precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both the analyte and **Diphenylmethanol-d5**.

- Analyte (e.g., Modafinil): m/z 274.1 \rightarrow 167.1
- **Diphenylmethanol-d5 (IS)**: m/z 190.1 \rightarrow 110.1 (Hypothetical transition, requires experimental optimization)
- Data Analysis:
 - Integrate the peak areas of the analyte and the IS.
 - Calculate the peak area ratio of the analyte to the IS.
 - Construct a calibration curve by plotting the peak area ratios against the known concentrations of the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolation from the calibration curve.

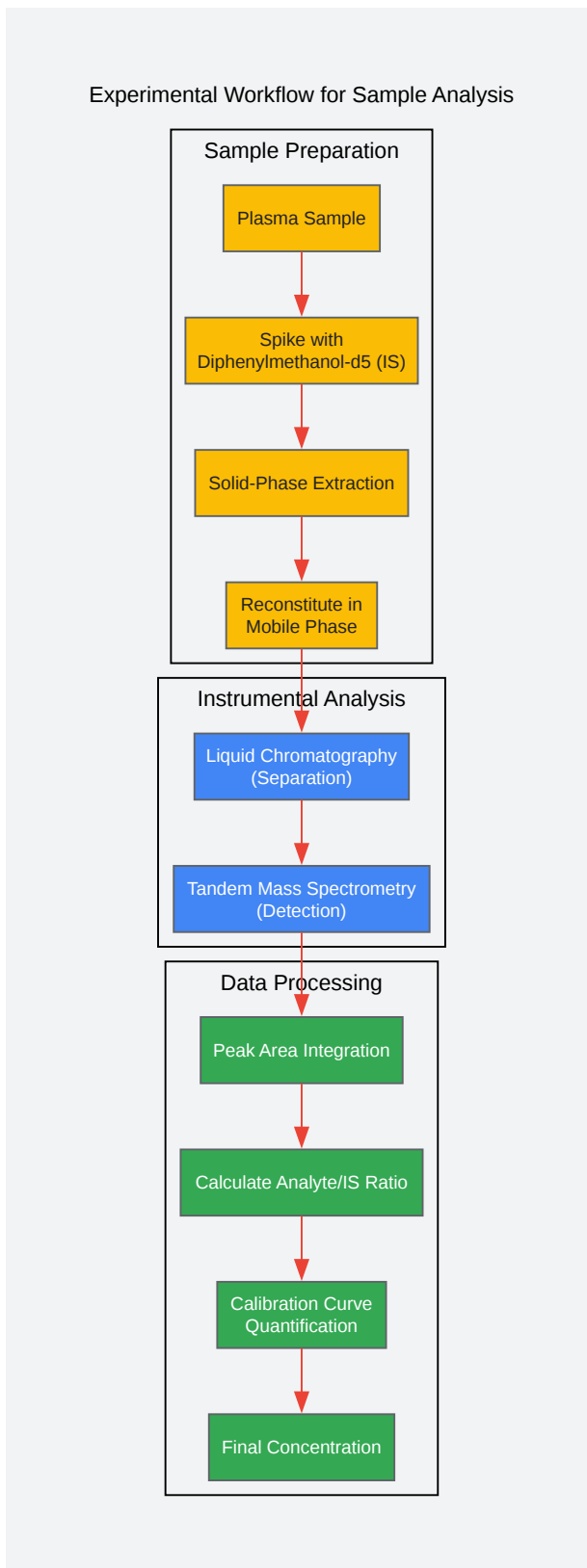
Visualizing the Workflow

The following diagrams illustrate the key logical and experimental workflows described in this guide.



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Figure 1: Core components of the quantitative analytical method.



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Figure 2: Step-by-step workflow from sample preparation to final result.

Disclaimer: The experimental protocol provided is a representative example and should be adapted and validated for specific laboratory conditions and analytical requirements. The hypothetical mass transition for **Diphenylmethanol-d5** must be determined empirically.

This technical guide serves as a starting point for researchers interested in utilizing **Diphenylmethanol-d5**. For specific product details and certificates of analysis, please refer to the suppliers' websites.

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References

- 1. Preparation of Deuterium-Labeled Armodafinil by Hydrogen–Deuterium Exchange and Its Application in Quantitative Analysis by LC-MS - PMC [pmc.ncbi.nlm.nih.gov]
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